

# Technical Guide: Proper Disposal of (6R)-8-Chloro-6-hydroxyoctanoic Acid

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## Compound of Interest

Compound Name:	(6R)-8-Chloro-6-hydroxyoctanoic acid
CAS No.:	188412-11-5
Cat. No.:	B12577002

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## Executive Summary & Immediate Classification

Do not dispose of this compound down the drain. **(6R)-8-Chloro-6-hydroxyoctanoic acid** is classified as a Halogenated Organic Acid. Its disposal requires strict segregation from non-halogenated solvents and inorganic acids to prevent the formation of toxic byproducts (e.g., dioxins during improper incineration) and uncontrolled exothermic reactions.

- Primary Waste Stream: Halogenated Organic Solid/Liquid (depending on purity/temperature).
- RCRA Status: Characteristic Waste (Corrosivity D002 if pH < 2; Toxicity characteristic depending on co-contaminants).
- Disposal Method: High-temperature incineration with acid gas scrubbing.

## Hazard Characterization & Physical Properties

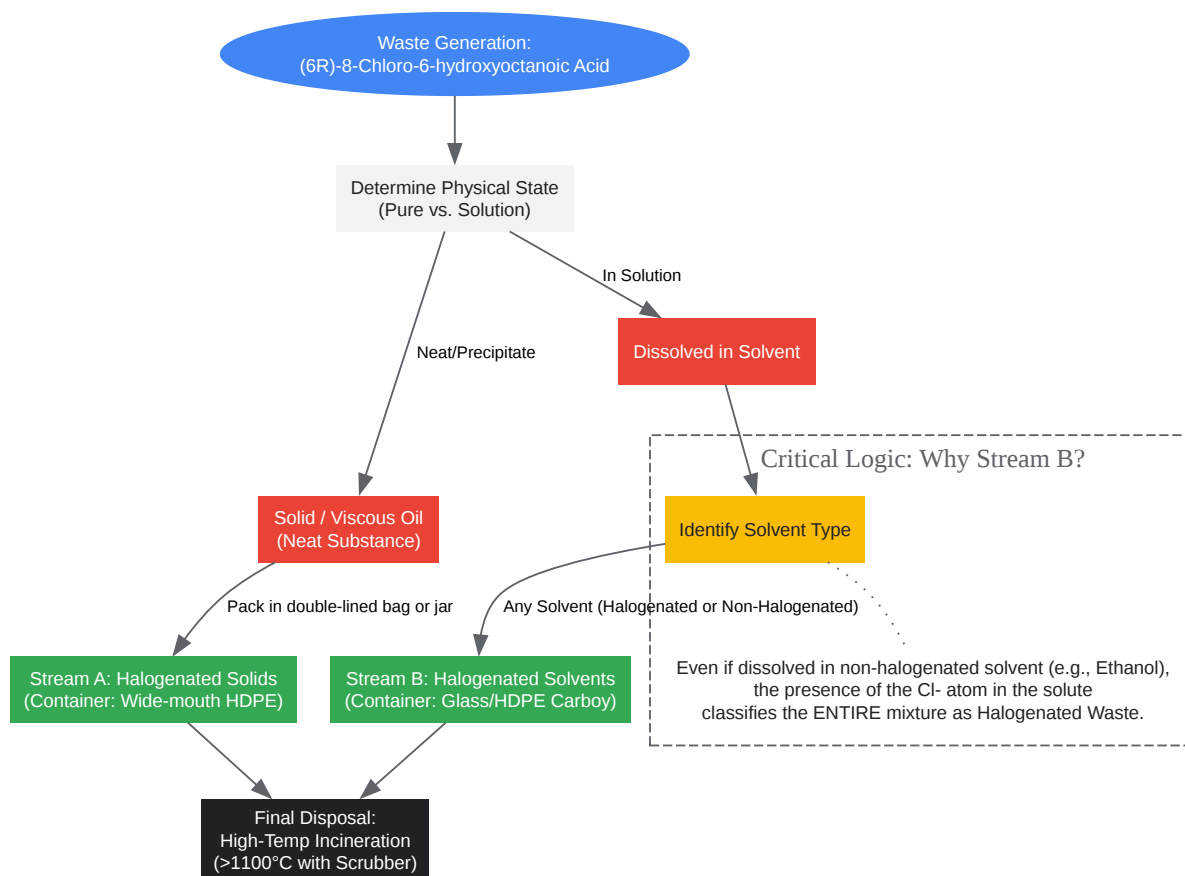
Understanding the physicochemical nature of the analyte is the first step in safe disposal. This compound combines the corrosivity of a carboxylic acid with the environmental persistence of an alkyl chloride.

### Table 1: Physicochemical & Hazard Profile

Property	Specification	Operational Implication
CAS Number	90435-60-2	Use for waste manifesting and inventory tracking.
Physical State	Low-melting Solid / Viscous Oil	Melting point ~-51–53°C. May exist as a supercooled liquid or oil in crude mixtures.
Functional Groups	-COOH (Carboxylic Acid)-Cl (Alkyl Chloride)-OH (Secondary Alcohol)	Acidity: Can react with bases and active metals. Reactivity: Alkyl chloride is susceptible to nucleophilic attack (e.g., by azides or sulfides).
GHS Hazards	Warning H315 (Skin Irrit.), H319 (Eye Irrit.) H335 (Resp. Irrit.)	Requires nitrile gloves, safety goggles, and fume hood handling.
Incompatibilities	Strong oxidizers, strong bases, alkali metals.	NEVER mix with cyanide or sulfide wastes (risk of HCN/H <sub>2</sub> S generation).

## Waste Segregation & Management Workflow

The following decision tree illustrates the logic for segregating this specific intermediate.



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Figure 1: Waste segregation logic. Note: The presence of the chlorine atom dictates the "Halogenated" classification regardless of the solvent used.

## Detailed Disposal Procedures

### A. Pre-Disposal Stabilization

Unlike inorganic acids, do not neutralize this organic acid in the laboratory. Neutralization generates heat and salts that complicate the incineration process.

- Action: Collect the material in its acidic form.
- Exception: If the material contains residual thionyl chloride or sulfonyl chlorides (common in its synthesis), quench carefully with cold bicarbonate solution before placing in the waste container to prevent pressure buildup.

## B. Container Selection & Labeling<sup>[3][4][5]</sup>

- Solid Waste: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
- Liquid Waste: Use an amber glass bottle or HDPE carboy. Avoid metal containers (corrosion risk).
- Labeling: The label must explicitly state:

“

*DANGER: HALOGENATED ORGANIC ACID Contains: **(6R)-8-Chloro-6-hydroxyoctanoic acid** Hazards: Corrosive, Irritant DO NOT MIX WITH OXIDIZERS*

## C. Storage Limits

- Store in a secondary containment tray to capture leaks.<sup>[3]</sup>
- Time Limit: Do not accumulate for more than 90 days (standard satellite accumulation area limit).
- Volume Limit: Typically <55 gallons, but for high-value intermediates, smaller volumes (1–4 L) are standard.

## Emergency Spill Response Protocol

If a spill occurs, the response depends on the physical state (solid vs. oil).

## Scenario 1: Solid Spill (Powder/Crystals)

- PPE: Wear nitrile gloves, lab coat, and N95 dust mask (if fine powder).
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup: Scoop material into a disposable container.
- Decontamination: Wipe the surface with a dilute sodium bicarbonate solution (5%) to neutralize acidic residues, followed by water.

## Scenario 2: Liquid/Oil Spill

- Ventilation: Immediately open fume hoods or increase ventilation.
- Absorbent: Use a non-combustible absorbent (vermiculite or clay-based kitty litter). Do not use paper towels initially if the acid is concentrated.
- Neutralization (Surface only): Once the bulk oil is removed, apply sodium carbonate powder to the surface until bubbling ceases.
- Disposal: Collect all absorbent materials into the "Halogenated Solid Waste" stream.

## Regulatory & Scientific Context (The "Why")

### Why Incineration?

Halogenated compounds like **(6R)-8-Chloro-6-hydroxyoctanoic acid** cannot be treated in standard wastewater plants or used as fuel blending (cement kilns) without specific controls.

- Mechanism: When burned at low temperatures, chlorinated organics can form dioxins and furans.
- Requirement: They must be sent to specialized hazardous waste incinerators operating at  $>1000^{\circ}\text{C}$  with rapid quench cooling and alkaline scrubbers to neutralize the hydrogen chloride (HCl) gas produced [1].

## Synthesis Impurities

In the context of R-alpha-lipoic acid synthesis, this intermediate is often associated with toluene (solvent) or sulfur residues [2].

- Warning: If sulfur residues are present, acidification (which this compound provides) can release toxic H<sub>2</sub>S gas. Ensure the waste stream is free of sulfides before mixing.

## References

- National Institutes of Health (PubChem). 8-Chloro-6-hydroxyoctanoic acid (Compound Summary). Safety and Hazards Section. [1][2][4][5][6][7] Available at: [\[Link\]](#)
- Vertex AI Search. Synthesis of R-Alpha Lipoic Acid and Intermediates.
- University of Illinois Urbana-Champaign (DRS). Halogenated Solvents and Organic Liquids Disposal SOP. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Guide: Proper Disposal of (6R)-8-Chloro-6-hydroxyoctanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12577002/docs#technical-guide-proper-disposal-of-6r-8-chloro-6-hydroxyoctanoic-acid>]

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